

Technical Support Center: Optimizing Alanin-Aminotransferase (ALT) Kinetische Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aminotransferase, alanine*

Cat. No.: *B12087391*

[Get Quote](#)

Willkommen im technischen Support-Center für Alanin-Aminotransferase (ALT) kinetische Assays. Diese Ressource richtet sich an Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung und bietet detaillierte Anleitungen zur Fehlerbehebung und häufig gestellte Fragen (FAQs), um Sie bei der Optimierung Ihrer experimentellen Ergebnisse zu unterstützen.

Häufig gestellte Fragen (FAQs)

Hier finden Sie Antworten auf häufig gestellte Fragen zu kinetischen ALT-Assays.

F1: Was ist die grundlegende Reaktion, die in einem kinetischen ALT-Assay gemessen wird?

Die Alanin-Aminotransferase (ALT), auch als Serum-Glutamat-Pyruvat-Transaminase (SGPT) bekannt, katalysiert die reversible Übertragung einer Aminogruppe von L-Alanin auf α -Ketoglutarat.^{[1][2]} Diese Reaktion führt zur Bildung von Pyruvat und L-Glutamat.^{[1][2]} Die Aktivität der ALT wird typischerweise durch einen gekoppelten Enzymassay bestimmt, bei dem das produzierte Pyruvat in einer nachfolgenden Reaktion durch die Laktatdehydrogenase (LDH) zu Laktat reduziert wird.^{[3][4][5]} Diese zweite Reaktion oxidiert NADH zu NAD⁺, und die Abnahmerate der NADH-Konzentration, die bei 340 nm gemessen wird, ist direkt proportional zur ALT-Aktivität in der Probe.^{[3][4][5][6]}

F2: Warum ist die Supplementierung mit Pyridoxal-5'-phosphat (P5P) in meinem Assay wichtig?

Pyridoxal-5'-phosphat (P5P), die aktive Form von Vitamin B6, ist ein essentieller Cofaktor für die ALT-Enzymaktivität.[7][8][9][10][11][12] Assays, die nicht mit P5P supplementiert sind, können die ALT-Aktivität unterschätzen, insbesondere in Proben von Personen mit Vitamin-B6-Mangel.[8][9][10][11][12] Die International Federation of Clinical Chemistry and Laboratory Medicine (IFCC) empfiehlt die Verwendung von ALT-Reagenzien, die mit P5P supplementiert sind, um genaue und standardisierte Ergebnisse zu gewährleisten.[8][9][10]

F3: Welche Faktoren können die ALT-Aktivität in meinen Proben beeinflussen?

Mehrere Faktoren können die ALT-Werte beeinflussen, darunter:

- Physiologische Faktoren: Alter, Geschlecht, Body-Mass-Index (BMI) und extreme körperliche Anstrengung können die ALT-Spiegel beeinflussen.[1][7][13] Es wurde auch eine tageszeitliche Schwankung der ALT-Aktivität beobachtet.[7][13]
- Medizinische Zustände: Lebererkrankungen wie Hepatitis, Fettlebererkrankung und Zirrhose sind häufige Ursachen für erhöhte ALT-Werte.[1][7][14] Andere Zustände wie Zöliakie und Muskelerkrankungen können ebenfalls die ALT-Spiegel beeinflussen.[7][15]
- Medikamente und Substanzen: Bestimmte Medikamente, insbesondere solche, die hepatotoxisch sind, und übermäßiger Alkoholkonsum können die ALT-Werte signifikant erhöhen.[1]
- Probenqualität: Hämolyse kann die Ergebnisse fälschen, da die ALT-Aktivität in Erythrozyten höher ist als im Serum.[4] Die Proben sollten frisch verwendet oder korrekt gelagert werden, um die Enzymaktivität zu erhalten.[16]

F4: Wie sollte ich meine Proben für einen ALT-Assay vorbereiten und lagern?

Serum- oder Plasmaproben können direkt in den Assay eingesetzt werden. Gewebe- oder Zellproben sollten in ALT-Assay-Puffer homogenisiert und zentrifugiert werden, um unlösliches Material zu entfernen. Getrenntes Serum oder Plasma sollte nicht länger als 8 Stunden bei 15–30 °C aufbewahrt werden.[5] Für eine längere Lagerung sollten die Proben bei 2–8 °C für bis zu 48 Stunden oder bei -20 °C oder -80 °C für eine längere Aufbewahrung aufbewahrt werden.[5][16] Wiederholtes Einfrieren und Auftauen der Proben sollte vermieden werden, da dies die Enzymaktivität beeinträchtigen kann.[5][16]

Optimale Konzentrationen der Assay-Komponenten

Die Optimierung der Substrat- und Enzymkonzentrationen ist entscheidend für die Gewährleistung genauer kinetischer Messungen. Die folgende Tabelle fasst die typischen Konzentrationsbereiche für die Schlüsselkomponenten eines kinetischen ALT-Assays zusammen.

Komponente	Typische Konzentration im Endvolumen	Anmerkungen
L-Alanin	500 mmol/L	Dient als primäres Substrat für die ALT-Reaktion.[3]
α -Ketoglutarat	15 mmol/L	Das zweite Substrat in der ALT-katalysierten Reaktion.[3]
NADH	0,18 mmol/L	Die Konzentration sollte ausreichend sein, um eine lineare Reaktionskinetik während des Messzeitraums zu gewährleisten. Eine höhere Konzentration kann die Stabilität des Assays verbessern.[3][6]
Laktatdehydrogenase (LDH)	>1200 U/L	Das Kopplungsenzym. Es sollte in ausreichender Konzentration vorhanden sein, damit die ALT-Reaktion der geschwindigkeitsbestimmende Schritt ist.[3]
Pyridoxal-5'-phosphat (P5P)	Variabel (falls supplementiert)	Empfohlen von der IFCC zur genauen Messung der gesamten ALT-Aktivität.[8][9]

Experimentelle Protokolle

Dieses Protokoll beschreibt eine allgemeine Methode für einen kinetischen ALT-Assay in einer 96-Well-Platte. Die Volumina und Konzentrationen müssen möglicherweise für spezifische Assays oder Proben angepasst werden.

Reagenzienvorbereitung:

- ALT-Assay-Puffer: Bringen Sie den Puffer vor Gebrauch auf Raumtemperatur.[\[16\]](#)[\[17\]](#)
- Arbeitsreagenz: Bereiten Sie eine frische Mischung aus L-Alanin, α -Ketoglutarat, NADH und LDH im ALT-Assay-Puffer vor. Schützen Sie die Lösung vor Licht und bewahren Sie sie auf Eis auf.[\[2\]](#)[\[3\]](#)
- Probenvorbereitung: Verdünnen Sie die Proben bei Bedarf im ALT-Assay-Puffer, um sicherzustellen, dass die Messwerte im linearen Bereich des Assays liegen.[\[17\]](#)

Assay-Durchführung:

- Pipettieren Sie 1–20 μL Ihrer Proben in die Wells einer 96-Well-Platte.[\[17\]](#)
- Fügen Sie jedem Well ALT-Assay-Puffer hinzu, um das Volumen auf 20 μL zu bringen.[\[17\]](#)
- Fügen Sie jedem Well 100 μL des Arbeitsreagenzes hinzu, um die Reaktion zu starten.[\[2\]](#)
[\[17\]](#)
- Mischen Sie den Inhalt der Wells gründlich.[\[17\]](#)
- Messen Sie die Extinktion bei 340 nm sofort (T_{initial}) und dann in regelmäßigen Abständen (z. B. alle 1 Minute) für 3–5 Minuten bei einer konstanten Temperatur (typischerweise 37 °C).
[\[3\]](#)[\[6\]](#)

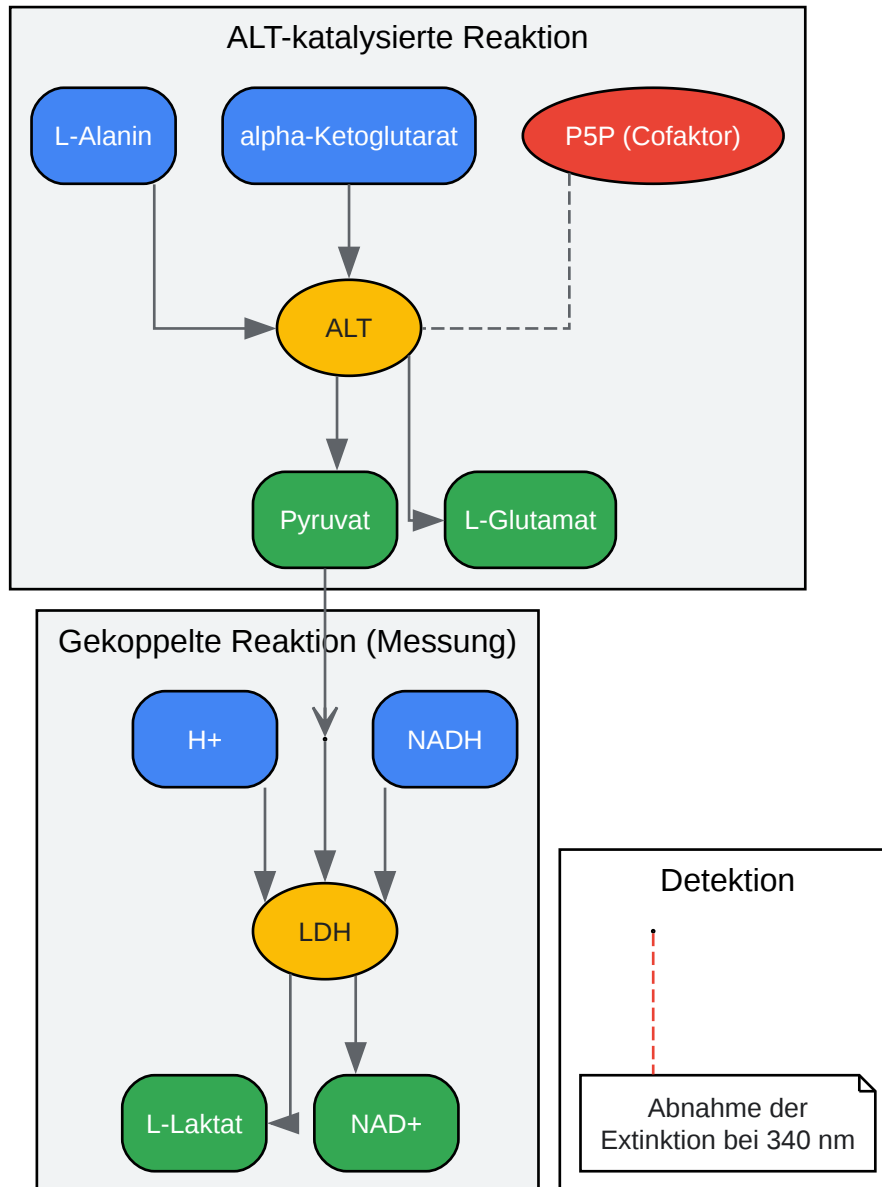
Datenanalyse:

- Berechnen Sie die Änderungsrate der Extinktion pro Minute ($\Delta A/\text{min}$) für jede Probe.
- Die ALT-Aktivität wird unter Verwendung des molaren Extinktionskoeffizienten von NADH ($6220 \text{ M}^{-1}\text{cm}^{-1}$) und des Probenvolumens berechnet.

- Eine Einheit ALT wird typischerweise als die Menge an Enzym definiert, die 1 μmol Pyruvat pro Minute bei 37 °C erzeugt.

Visualisierungen

ALT-Reaktionsweg



[Click to download full resolution via product page](#)

Abbildung 1: Schematische Darstellung des ALT-Reaktionswegs und der gekoppelten Reaktion, die zur Detektion verwendet wird.

Leitfaden zur Fehlerbehebung

Verwenden Sie diesen Leitfaden, um häufige Probleme zu diagnostizieren und zu beheben, die bei kinetischen ALT-Assays auftreten können.

Problem	Mögliche Ursache(n)	Lösungsvorschläge
Kein oder sehr niedriges Signal	1. Inaktives Enzym (ALT oder LDH). [18] 2. Ein wichtiger Reagenz wurde ausgelassen oder war abgelaufen. [16] [18] 3. Falsche Wellenlänge oder falsche Einstellungen des Plattenlesers. [16] [18] 4. Falscher Puffer-pH-Wert oder falsche Ionenstärke. [18]	1. Verwenden Sie frisches Enzym oder überprüfen Sie die Enzymaktivität mit einer Positivkontrolle. [18] 2. Überprüfen Sie das Protokoll und stellen Sie sicher, dass alle Reagenzien korrekt und in der richtigen Reihenfolge hinzugefügt wurden. [18] 3. Stellen Sie sicher, dass der Plattenleser auf 340 nm zur Messung der NADH-Abnahme eingestellt ist. [6] 4. Überprüfen Sie den pH-Wert des Puffers und stellen Sie sicher, dass er für die Enzymaktivität optimal ist (typischerweise pH 7,5–7,8). [3]
Hoher Hintergrund oder nicht-lineare Kinetik	1. Kontamination der Reagenzien oder Proben. [18] 2. Substratabbau. [18] 3. Die Substratkonzentration ist nicht sättigend. [19] 4. Die Enzymkonzentration ist zu hoch und führt zu einem schnellen Substratverbrauch. [5]	1. Bereiten Sie frische Puffer und Reagenzien vor. [18] 2. Führen Sie eine Kontrolle ohne Enzym durch, um den Substratabbau zu überprüfen. [18] [20] 3. Erhöhen Sie die Konzentration des limitierenden Substrats. [19] 4. Verdünnen Sie die Probe und wiederholen Sie den Assay. [5]
Hohe Variabilität zwischen den Replikaten	1. Ungenau pipettieren. [16] [20] 2. Unzureichendes Mischen der Reaktionskomponenten. [20] 3. Temperaturschwankungen in der Platte.	1. Verwenden Sie kalibrierte Pipetten und achten Sie auf eine sorgfältige Technik. [16] 2. Stellen Sie sicher, dass die Reagenzien nach dem Hinzufügen gründlich gemischt werden. [17] 3. Lassen Sie die

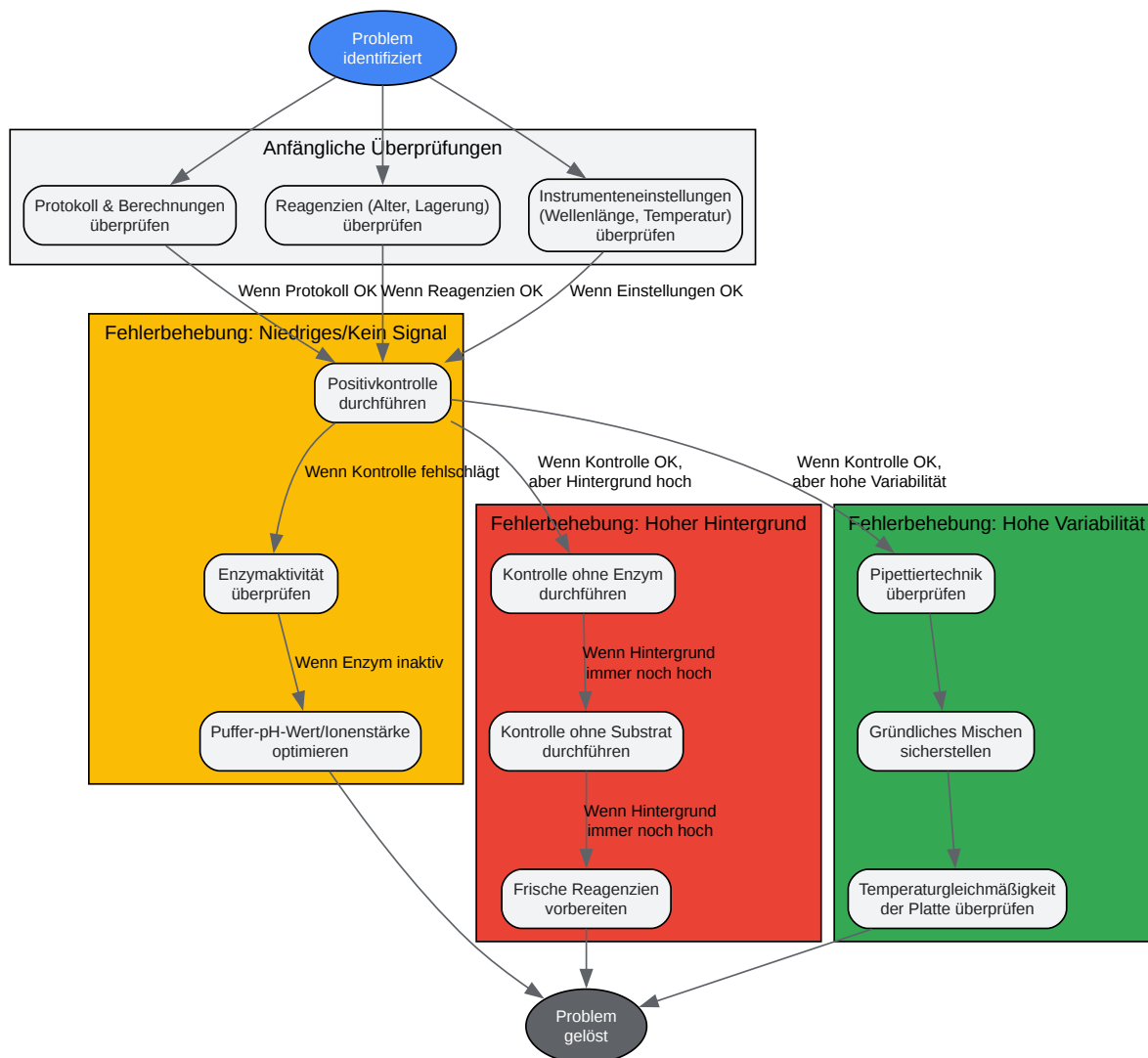
Platte vor der Messung auf die angegebene Temperatur äquilibrieren.

Die Reaktion stoppt vorzeitig

1. Erschöpfung von NADH oder einem der Substrate.^[6] 2. Produkt-Inhibition.

1. Überprüfen Sie, ob die anfängliche NADH-Konzentration ausreichend ist. ^[6] Verdünnen Sie die Enzymprobe, um die Reaktionsgeschwindigkeit zu verringern. 2. Analysieren Sie die Daten aus dem anfänglichen linearen Bereich der Reaktion.

Workflow zur Fehlerbehebung



[Click to download full resolution via product page](#)

Abbildung 2: Ein logischer Workflow zur systematischen Fehlerbehebung bei häufigen Problemen mit kinetischen ALT-Assays.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. longdom.org [longdom.org]
- 2. cellbiolabs.com [cellbiolabs.com]
- 3. atlas-medical.com [atlas-medical.com]
- 4. spectrum-diagnostics.com [spectrum-diagnostics.com]
- 5. wwwn.cdc.gov [wwwn.cdc.gov]
- 6. mdpi.com [mdpi.com]
- 7. Alanine Aminotransferase (ALT) Test - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. documents.cap.org [documents.cap.org]
- 9. aplm [aplm.kglmeridian.com]
- 10. pesquisa.bvsalud.org [pesquisa.bvsalud.org]
- 11. Reported Awareness and Use of Pyridoxal-5'-Phosphate Supplementation in Alanine Aminotransferase and Aspartate Aminotransferase Assay Reagents: A Survey by the College of American Pathologists Clinical Chemistry Committee - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Alanine Aminotransferase (ALT) Test - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. anadolumedicalcenter.com [anadolumedicalcenter.com]
- 16. docs.abcam.com [docs.abcam.com]
- 17. fbri.vtc.vt.edu [fbri.vtc.vt.edu]
- 18. benchchem.com [benchchem.com]
- 19. researchgate.net [researchgate.net]

- 20. home.sandiego.edu [home.sandiego.edu]
- To cite this document: BenchChem. [Technical Support Center: Optimizing Alanine-Aminotransferase (ALT) Kinetic Assays]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12087391#optimizing-substrate-concentrations-for-alanine-aminotransferase-kinetic-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com